

Potassium salicylate solubility issues in aqueous solutions

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Compound Focus: Potassium salicylate

CAS No.: 578-36-9

Cat. No.: S655097

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Potassium Salicylate: Key Chemical & Solubility Data

For researchers, having precise quantitative data is crucial for experiment planning. The following table consolidates fundamental information on **potassium salicylate**.

Property	Value / Description	Reference
CAS Number	578-36-9	[1]
Molecular Formula	<chem>C(7)H(7)KO(3)</chem>	[1] [2]
Molecular Weight	178.23 g/mol (anhydrous)	[1]
Solubility	18.07 mol % @ 100 °C	[2]
Appearance	White to off-white solid; can turn pink upon light exposure.	[1]
Storage	2-8°C, stored under nitrogen.	[1]

Frequently Asked Questions & Troubleshooting

Here are some common issues and questions that might arise during work with **potassium salicylate**.

Q1: Why is my potassium salicylate solution changing color, and does this affect its stability? A:

Potassium salicylate is known to become pink upon exposure to light [1]. This indicates that the compound is **light-sensitive**.

- **Troubleshooting Tip:** To prevent this, always use amber glassware or protect containers from light. Adhere to the recommended storage condition of 2-8°C under an inert nitrogen atmosphere to maximize chemical stability [1].

Q2: The solubility of my compound is not as high as expected. What factors can influence this? A:

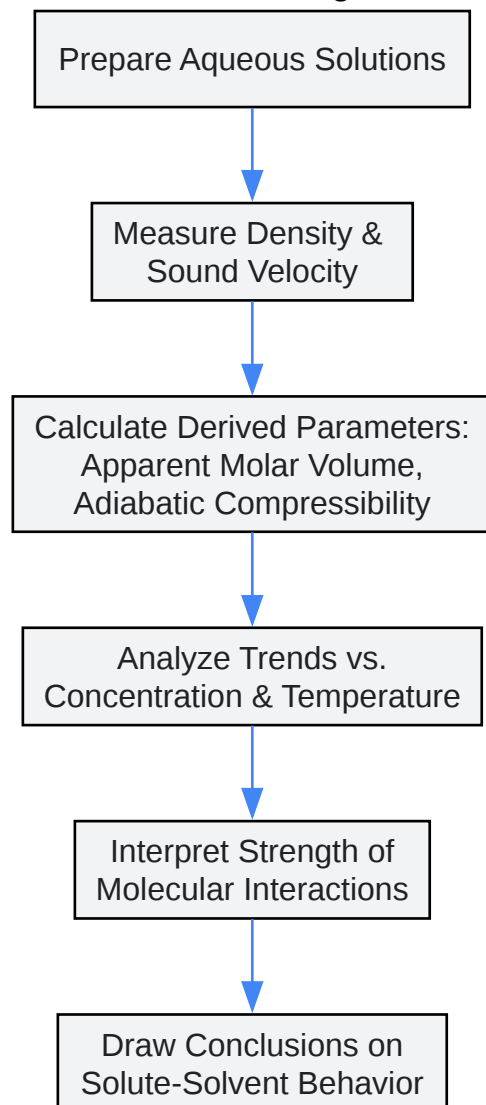
Solubility can be significantly impacted by the **solution pH and temperature**.

- **pH Dependence:** Although direct data for **potassium salicylate** is limited, studies on salicylic acid show that its solubility is highly pH-dependent. The undissociated (non-ionic) form of salicylic acid has a much higher affinity for non-polar environments compared to the salicylate anion [3]. In alkaline conditions, the charged salicylate ion dominates, leading to vastly increased water solubility but reduced adsorption onto resins.
- **Temperature Dependence:** The provided solubility data (18.07 mol% at 100°C) suggests that heating the solution can enhance dissolution [2]. Furthermore, a recent study on sodium salicylate found that both density and ultrasonic velocity in aqueous solutions **decreased with increasing temperature** but **increased with concentration**, indicating stronger molecular interactions at higher concentrations [4].

Q3: How can I experimentally probe the molecular interactions in my potassium salicylate solution?

A: You can use **densimetry and ultrasonic velocimetry** to investigate these interactions. The following workflow, based on a recent study of similar salicylate systems, outlines a robust methodology [4].

Experimental Workflow for Probing Molecular Interactions



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Detailed Experimental Protocol:

- **Sample Preparation:** Prepare solutions of **potassium salicylate** in deionized, double-distilled water across a range of concentrations (e.g., 0.01, 0.02, 0.03 mol·kg⁻¹). Dry the solute and store it in a desiccator beforehand to minimize moisture [4].
- **Density and Sound Velocity Measurement:** Use a high-precision digital densimeter and an ultrasonic velocimeter. Measure these properties across a temperature range relevant to your study (e.g., 288.15 K to 318.15 K) [4].
- **Data Analysis:** Calculate parameters like the **apparent molar volume** and **adiabatic compressibility** from your density and sound velocity data. An increase in sound velocity with concentration typically indicates stronger solute-solvent interactions [4].

- **Spectroscopic Validation:** Employ FTIR spectroscopy to observe shifts in key vibrational frequencies (e.g., the carbonyl stretch), which can confirm the nature of molecular interactions, such as hydrogen bonding [4].

Key Takeaways for Researchers

- **Handle with Care: Potassium salicylate** requires light-sensitive and controlled atmospheric storage conditions to maintain stability [1].
- **Master pH Control:** The solubility and interactive properties of salicylates are profoundly influenced by the pH of the environment [3].
- **Apply Advanced Techniques:** Methodologies like densimetry, ultrasonic velocimetry, and FTIR spectroscopy are powerful tools for diagnosing and understanding molecular behavior in solution [4].

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